

"Methyl 2-amino-5-(trifluoromethyl)nicotinate safety data sheet"

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Compound of Interest

Compound Name: Methyl 2-amino-5-(trifluoromethyl)nicotinate

Cat. No.: B572583

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An In-depth Technical Guide to the Safety of **Methyl 2-amino-5-(trifluoromethyl)nicotinate**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of publicly available safety information for **Methyl 2-amino-5-(trifluoromethyl)nicotinate**. It is intended for informational purposes for a scientific audience and is not a substitute for a formal Safety Data Sheet (SDS) or a comprehensive risk assessment. For detailed and certified safety information, please refer to the SDS provided by a chemical supplier.

Introduction

Methyl 2-amino-5-(trifluoromethyl)nicotinate is a substituted pyridine derivative. Its structure, featuring a trifluoromethyl group, suggests potential applications in medicinal chemistry and materials science. As with any chemical compound, a thorough understanding of its safety profile is paramount for handling and research purposes. This guide synthesizes available data on the safety of this compound.

Chemical and Physical Properties

A summary of the key identification and physical properties of **Methyl 2-amino-5-(trifluoromethyl)nicotinate** is presented in Table 1.

Table 1: Chemical and Physical Properties

Property	Value	Reference
CAS Number	1227048-89-6	[1][2]
Molecular Formula	C ₈ H ₇ F ₃ N ₂ O ₂	[1][2]
Molecular Weight	220.15 g/mol	[1][2]
Physical Form	Solid	[3]
Storage	Store at 4°C, protect from light	[1][2]

Hazard Identification and Classification

Based on available information from chemical suppliers, **Methyl 2-amino-5-(trifluoromethyl)nicotinate** is classified as hazardous.[3] The GHS classification and associated hazard statements are summarized in Table 2.

Table 2: GHS Hazard Classification

Classification	Code	Description	Pictogram	Signal Word	Reference
Acute Toxicity (Oral), Category 4	H302	Harmful if swallowed	GHS07 (Exclamation Mark)	Warning	[3]
Skin Sensitization, Category 1	H317	May cause an allergic skin reaction	GHS07 (Exclamation Mark)	Warning	[3]

Precautionary Statements:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]

Toxicological Information

Detailed toxicological studies for **Methyl 2-amino-5-(trifluoromethyl)nicotinate** are not publicly available. The hazard classifications are based on data held by suppliers or derived from computational models.

Acute Oral Toxicity

The classification of "Acute Toxicity (Oral), Category 4" (H302) indicates that the substance is harmful if swallowed.[3] This classification is typically based on an LD50 (lethal dose, 50%) value in a specific range, as defined by GHS criteria. However, the specific LD50 value for this compound is not publicly available.

Skin Sensitization

The classification as a "Skin Sensitizer, Category 1" (H317) suggests that this compound can cause an allergic skin reaction upon contact.[3] This is a significant hazard for laboratory personnel, and appropriate personal protective equipment is crucial.

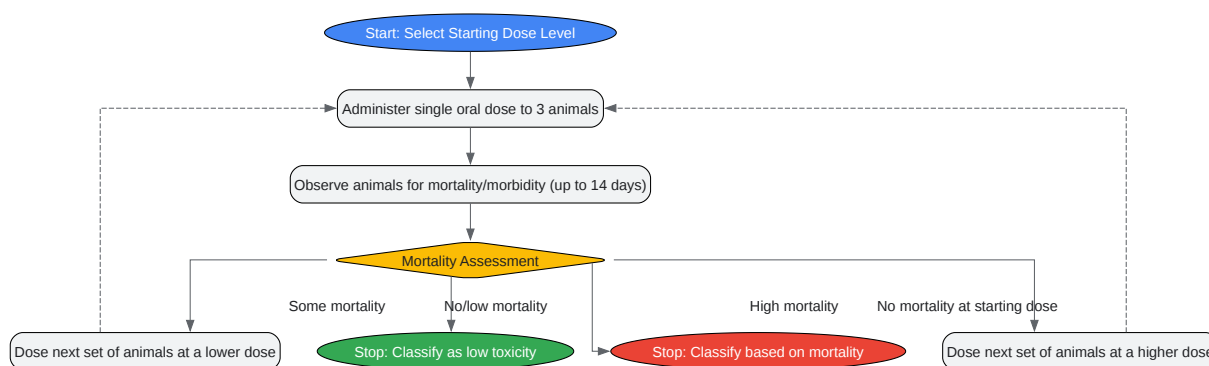
Experimental Protocols

Specific experimental protocols for the safety assessment of **Methyl 2-amino-5-(trifluoromethyl)nicotinate** are not available in the public domain. However, standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD) are typically used for the classification of chemicals.

General Protocol for Acute Oral Toxicity (OECD Test Guideline 423)

This method involves a stepwise procedure with the use of a small number of animals per step. The substance is administered orally to a group of animals at a defined dose. The presence or absence of compound-related mortality determines the next step, which may involve testing at a higher or lower dose. This approach allows for classification while minimizing animal use.[4]

Experimental Workflow: Acute Oral Toxicity (OECD 423)



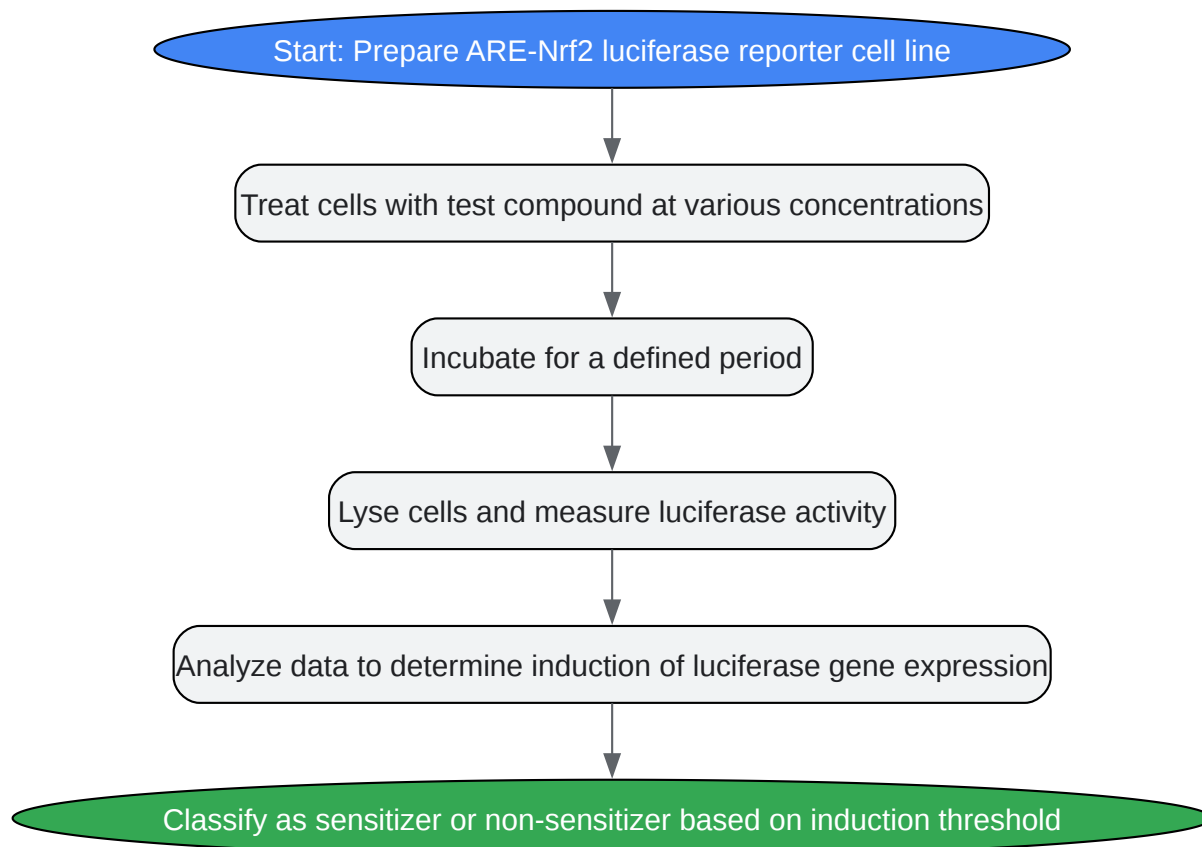
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Caption: Workflow for the Acute Toxic Class Method (OECD 423).

General Protocol for In Vitro Skin Sensitization (OECD Test Guideline 442D)

This guideline describes the ARE-Nrf2 luciferase test method, which is an in vitro assay. It is based on the second key event in the adverse outcome pathway for skin sensitization, which involves the activation of keratinocytes. The assay uses a human cell line to measure the activation of the Keap1-Nrf2-ARE signaling pathway, which is a key response to electrophilic substances that can act as skin sensitizers.^{[5][6]}

Experimental Workflow: In Vitro Skin Sensitization (OECD 442D)



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